

Experimental Validation of the Gold-Yttrium Phase Diagram: A Comparative Guide

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For Researchers, Scientists, and Drug Development Professionals

The gold-yttrium (Au-Y) binary system is of significant interest in materials science for its potential applications in various technological fields. A thorough understanding of its phase diagram is crucial for the development and optimization of Au-Y based alloys. This guide provides a comprehensive comparison of experimentally determined data for the Au-Y phase diagram, focusing on the established intermetallic compounds and invariant reactions. The information presented herein is compiled from peer-reviewed scientific literature, offering a valuable resource for researchers in this domain.

Comparison of Au-Y Intermetallic Compounds

Experimental investigations, primarily utilizing Differential Thermal Analysis (DTA), X-ray Diffraction (XRD), optical microscopy, and Electron Probe Microanalysis (EPMA), have identified several stable intermetallic compounds in the gold-yttrium system. The crystallographic data for these compounds are summarized in Table 1.



Compound	Pearson Symbol	Space Group	Prototype
Au ₆ Y	oC28	Cmcm	C0 ₆ Hf
Au51Y14	hP65	P6/m	Gd14Ag51
АизҮ	oP16	Pnma	Cu₃Ti
Au ₂ Y	tl6	I4/mmm	MoSi ₂
AuY	cP2	Pm-3m	CsCl (B2)
АизҮ2			
AuY2	oP12	Pnma	C02Si
AuY₃			

Note: The crystal structure for Au_3Y_2 and AuY_3 is not definitively established in the reviewed literature.

There is some discrepancy in the literature regarding the crystal structure of the AuY compound. While experimental studies have identified it as having the CsCl (B2) type structure, ab initio calculations suggest that a B33 type structure may be more stable. This highlights an area for further experimental validation.

Invariant Reactions in the Au-Y System

The Au-Y phase diagram is characterized by a series of invariant reactions, including eutectic and peritectic transformations. These reactions, which occur at specific temperatures and compositions, govern the solidification behavior and microstructure of Au-Y alloys. The experimentally determined data for these reactions are presented in Table 2.



Reaction	Temperature (°C)	Composition (at.% Y)
Eutectic: L ↔ (Au) + Au ₆ Y	810	11.5
Peritectic: L + Au ₆ Y ↔ Au ₅₁ Y ₁₄	890	~13
Peritectic: L + Au ₅₁ Y ₁₄ ↔ Au ₃ Y	1080	~22
Peritectic: L + Au₃Y ↔ Au₂Y	1180	~30
Congruent Melting: L ↔ Au ₂ Y	1200	33.3
Eutectic: L ↔ Au ₂ Y + Au _Y	1150	~45
Peritectic: L + AuY ↔ Au ₃ Y ₂	1160	~55
Peritectic: L + Au ₃ Y ₂ ↔ AuY ₂	1080	~63
Eutectic: L ↔ AuY₂ + (β-Y)	880	~78
Eutectoid: $(\beta-Y) \leftrightarrow (\alpha-Y) + AuY_3$	750	~85
Peritectic: L + AuY₂ ↔ AuY₃	920	~73

Experimental Protocols

The determination of the Au-Y phase diagram relies on a combination of experimental techniques to accurately identify phase transitions and compositions.

Sample Preparation

High-purity gold (99.99%) and yttrium (99.9%) are used as starting materials. Alloys of various compositions are typically prepared by arc melting in an inert atmosphere (e.g., purified argon) to prevent oxidation. To ensure homogeneity, the alloy buttons are usually melted and resolidified multiple times. For subsequent analysis, the samples are often annealed at specific temperatures for extended periods to achieve equilibrium.

Differential Thermal Analysis (DTA)

DTA is a primary technique for determining the temperatures of phase transitions such as melting, eutectic, and peritectic reactions.



- Apparatus: A high-temperature differential thermal analyzer is employed.
- Sample Encapsulation: Samples are placed in inert crucibles (e.g., molybdenum or tantalum)
 to prevent reactions with the container at high temperatures.
- Heating/Cooling Rates: Controlled heating and cooling rates, typically in the range of 5-20 K/min, are used to record the thermal events.
- Atmosphere: The analysis is conducted under a continuous flow of purified inert gas (e.g., argon or helium).
- Calibration: The instrument is calibrated using high-purity metal standards with known melting points. The onset and peak temperatures of the endothermic and exothermic events on the DTA curves correspond to the phase transformation temperatures.

X-ray Diffraction (XRD)

XRD is essential for identifying the crystal structures of the different phases present in the alloys at various compositions and temperatures.

- Sample Preparation: Samples for XRD are typically in the form of fine powders or polished bulk specimens.
- Instrumentation: A powder X-ray diffractometer with a specific radiation source (e.g., Cu Kα) is used.
- Data Collection: Diffraction patterns are collected over a range of 2θ angles.
- Phase Identification: The obtained diffraction patterns are compared with standard crystallographic databases (e.g., the Powder Diffraction File - PDF) to identify the phases present. Lattice parameters are refined using appropriate software.

Metallography and Electron Probe Microanalysis (EPMA)

These techniques are used to visualize the microstructure of the alloys and to determine the chemical composition of the individual phases.

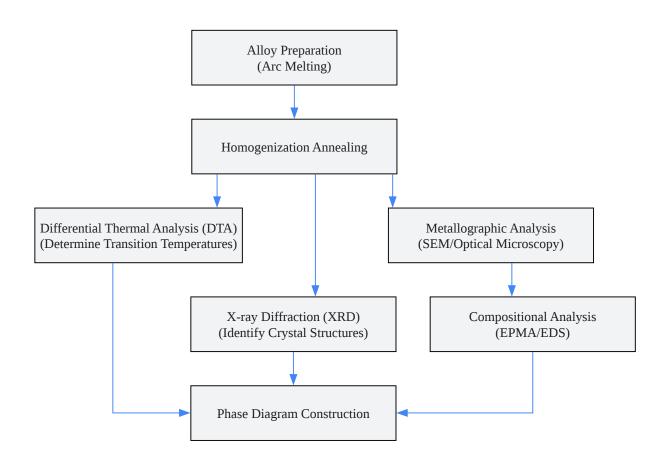


- Sample Preparation: Samples are mounted, ground, and polished to a mirror finish. They may be etched with a suitable chemical reagent to reveal the microstructure.
- Optical and Scanning Electron Microscopy (SEM): These are used to observe the morphology, size, and distribution of the different phases.
- EPMA/Energy Dispersive X-ray Spectroscopy (EDS): These techniques provide quantitative compositional analysis of the different phases observed in the microstructure, which is crucial for determining the phase boundaries.

Experimental Workflow

The logical flow of experiments for the validation of a binary phase diagram like Au-Y is illustrated in the following diagram.





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Experimental workflow for Au-Y phase diagram determination.

This guide provides a consolidated overview of the experimental data and methodologies used for the validation of the gold-yttrium phase diagram. The presented data and protocols are essential for any researcher working with or developing Au-Y based materials.

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